

# A Comparative Study of the Reactivity of 5-Oxopentanoic Acid and Glutaric Acid

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## Compound of Interest

Compound Name: 5-Oxopentanoic acid

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This guide provides a detailed comparative analysis of the chemical reactivity of **5-Oxopentanoic acid** and glutaric acid. While both are five-carbon aliphatic chains, the presence of a terminal aldehyde group in **5-oxopentanoic acid**, in contrast to the second carboxylic acid group in glutaric acid, imparts distinct chemical properties and reactivity. This comparison is supported by available experimental data and established chemical principles.

## Structural and Physicochemical Properties

A fundamental understanding of the structural differences is key to comprehending the divergent reactivity of these two molecules. **5-Oxopentanoic acid**, also known as glutaraldehydic acid, possesses both a carboxylic acid and an aldehyde functional group.[1][2][3] Glutaric acid, a dicarboxylic acid, features two carboxylic acid groups.[4] This structural variance influences their physical and chemical properties, as summarized in the table below.

Property	5-Oxopentanoic Acid	Glutaric Acid
Synonyms	Glutaraldehydic acid, 4-Formylbutyric acid[1][2]	Pentanedioic acid, 1,3-Propanedicarboxylic acid
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub> [1][2]	C <sub>5</sub> H <sub>8</sub> O <sub>4</sub>
Molecular Weight	116.11 g/mol [1]	132.12 g/mol
Functional Groups	Carboxylic Acid, Aldehyde	Two Carboxylic Acids
pKa <sub>1</sub>	Not experimentally determined, estimated to be ~4.5	4.34
pKa <sub>2</sub>	-	5.22 - 5.41
Physical State	Solid[2]	Colorless crystals or white solid

Note: An experimental pKa value for **5-oxopentanoic acid** is not readily available in the literature. The estimated value is based on the pKa of similar short-chain carboxylic acids. The electron-withdrawing effect of the aldehyde group is expected to slightly increase the acidity compared to pentanoic acid (pKa ~4.8), but this effect is attenuated by the intervening alkyl chain.

## Comparative Reactivity

The differing functional groups dictate the distinct reactive profiles of these two acids.

### Acidity

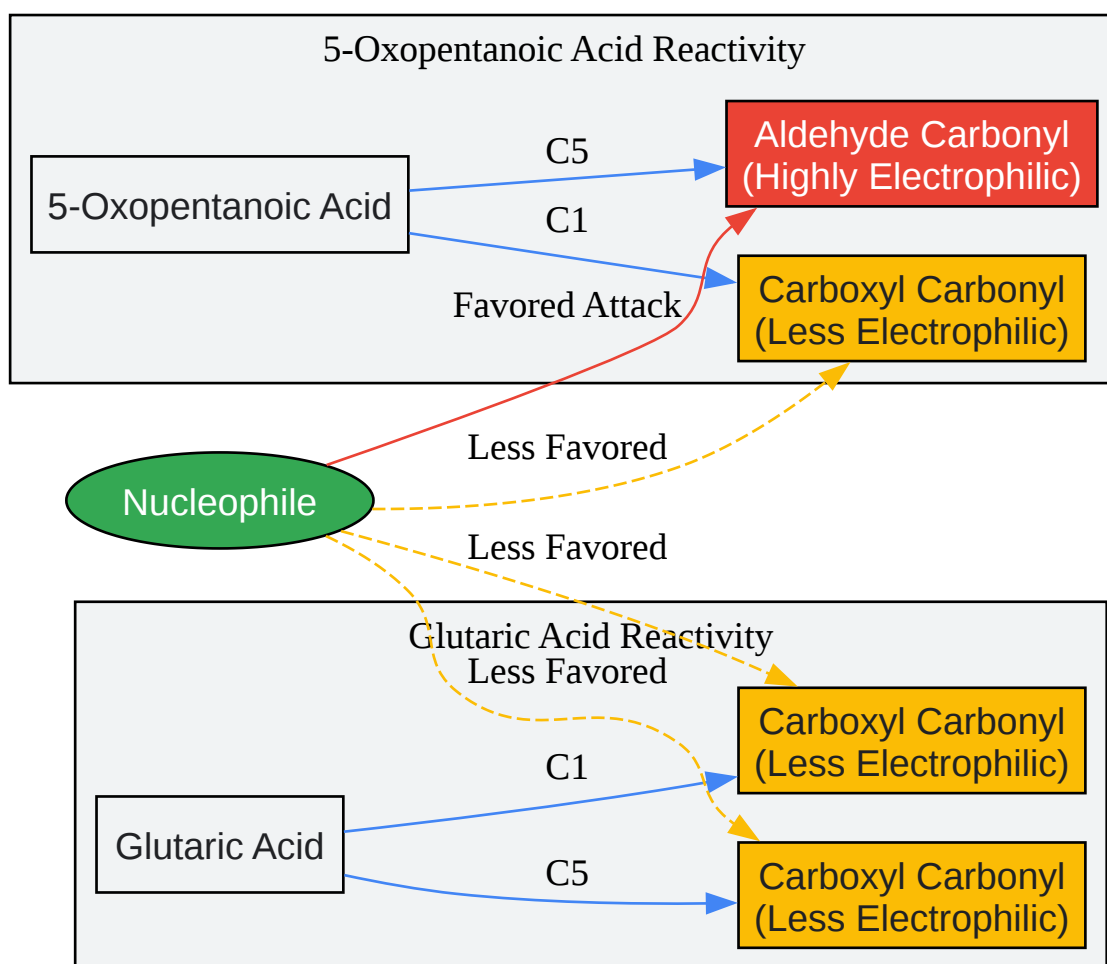
Glutaric acid is a diprotic acid, exhibiting two distinct pKa values for the sequential deprotonation of its two carboxylic acid groups. The first dissociation is more favorable due to the electron-withdrawing inductive effect of the second carboxyl group.

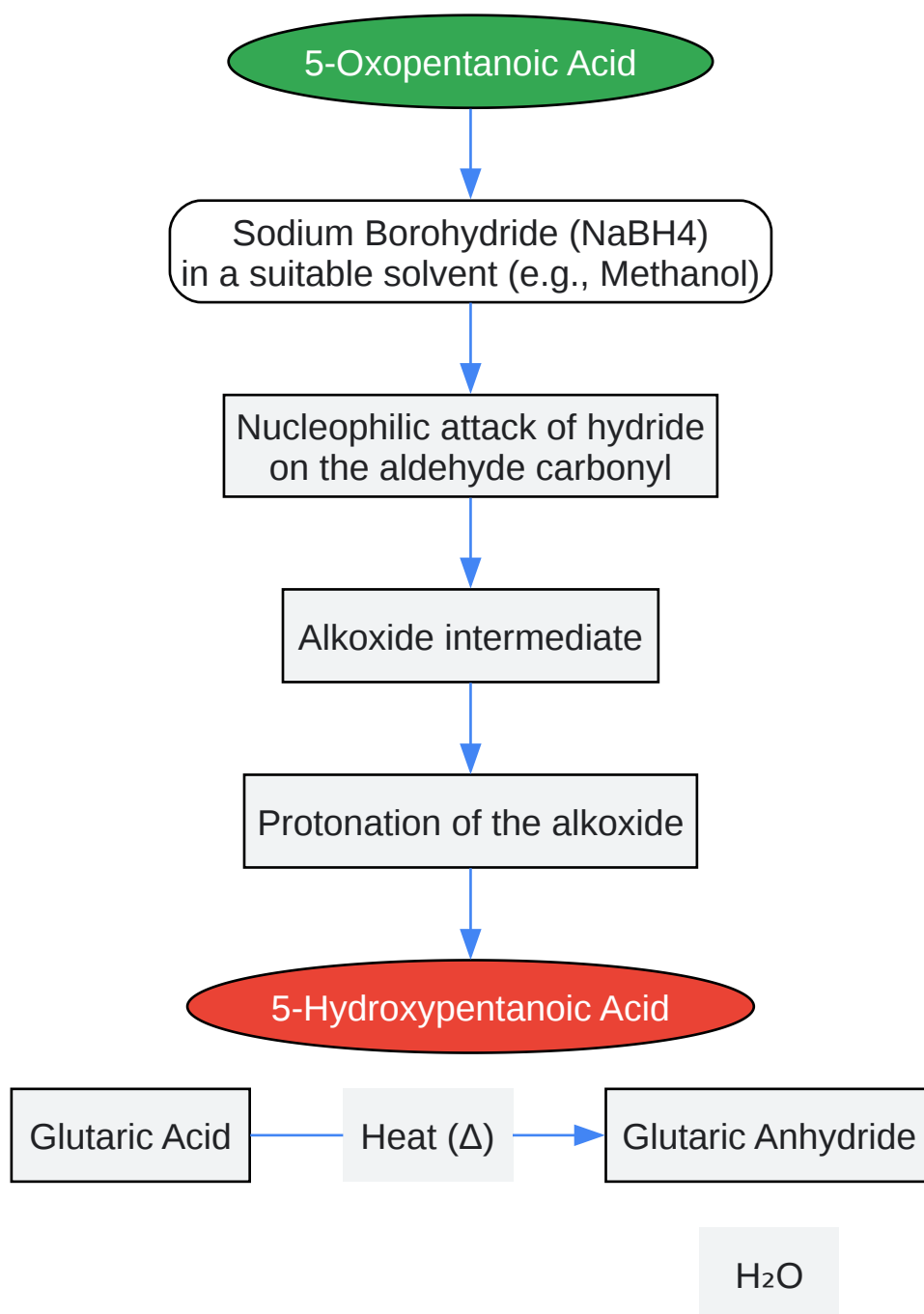
**5-Oxopentanoic acid**, being a monoprotic carboxylic acid, has only one pKa value. The aldehyde group, being electron-withdrawing, is expected to slightly increase the acidity of the carboxylic acid compared to a simple alkanolic acid of similar chain length.

## Reactivity of the Carbonyl Groups

A significant point of divergence in their reactivity lies in the nature of their carbonyl groups. **5-Oxopentanoic acid** possesses both a relatively unreactive carboxylic acid carbonyl and a highly reactive aldehyde carbonyl. Aldehydes are generally more susceptible to nucleophilic attack than carboxylic acids.<sup>[5][6][7]</sup> Glutaric acid, on the other hand, has two carboxylic acid carbonyls.

This difference is illustrated in the following diagram:





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